

Application Notes and Protocols for Tank-Mixing Clodinafop-Propargyl with Broadleaf Herbicides

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Clodinafop-propargyl*

Cat. No.: *B133425*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the considerations and protocols for tank-mixing the graminicide **clodinafop-propargyl** with various broadleaf herbicides. The information is intended to guide researchers in designing and conducting experiments to evaluate the efficacy, compatibility, and potential interactions of these herbicide combinations.

Introduction

Clodinafop-propargyl is a post-emergence herbicide belonging to the aryloxyphenoxypropionate ("fop") chemical family.[1] It is highly effective for the selective control of annual grass weeds, such as wild oats (*Avena fatua*), littleseed canarygrass (*Phalaris minor*), and Italian ryegrass (*Lolium multiflorum*), in cereal crops like wheat and barley.[1][2] Its mode of action involves the inhibition of the acetyl-CoA carboxylase (ACCase) enzyme, which is crucial for fatty acid synthesis in grasses.[3][4] This disruption of lipid production leads to the breakdown of cell membranes and ultimately, the death of the susceptible grass weeds.[5] Dicotyledonous (broadleaf) crops are naturally tolerant to ACCase inhibitors because their version of the enzyme does not bind with the herbicide.[6]

Given that **clodinafop-propargyl** does not control broadleaf weeds, it is commonly tank-mixed with other herbicides to achieve broad-spectrum weed control.[7][8] However, the chemical and physiological interactions between tank-mix partners can lead to outcomes that are synergistic (enhanced effect), additive (independent effect), or antagonistic (reduced effect).[9][10]

Understanding these interactions is critical for optimizing weed management strategies and preventing crop injury.

This document outlines the protocols for assessing the physical compatibility and biological efficacy of **clodinafop-propargyl** tank-mixes with common broadleaf herbicides, including sulfonylureas (e.g., metsulfuron-methyl), protoporphyrinogen oxidase (PPO) inhibitors (e.g., carfentrazone-ethyl), and synthetic auxins (e.g., 2,4-D).

Herbicide Interactions: A Summary of Field Observations

Field studies have demonstrated varying levels of compatibility and efficacy when **clodinafop-propargyl** is tank-mixed with different broadleaf herbicides. The following tables summarize quantitative data from several key studies.

Table 1: Efficacy of **Clodinafop-propargyl** Tank-Mixes on Grassy Weeds

| Broadleaf Partner | Application Rate (g a.i./ha) | Target Grassy Weed(s) | Weed Control Efficacy (%) | Crop (if specified) | Reference(s) |
|--------------------------------------|--|------------------------------------|---------------------------------|---------------------|--------------|
| Metsulfuron-methyl | Clodinafop: 60, Metsulfuron: 4 | Phalaris minor, Avena ludoviciana | 97.3 | Wheat | [11] |
| Clodinafop: 60, Metsulfuron: 4 | Phalaris minor, Avena ludoviciana, Lolium temulentum | Excellent | Wheat | [5] | |
| Carfentrazone-ethyl | Clodinafop: 60, Carfentrazone: 20 | Phalaris minor | Compatible | Wheat | [3] |
| Clodinafop: 60, Carfentrazone: 20 | Grassy Weeds | Effective | Wheat | [12] | |
| 2,4-D | Clodinafop: 64-112, 2,4-D: 975-1300 | Phalaris minor, Bromus tectorum | Antagonistic (efficacy reduced) | Wheat | [13][14] |
| Florasulam | Clodinafop: 65, Florasulam: 5 | Alopecurus myosuroides, Avena spp. | Effective | Wheat, Barley | |

Table 2: Efficacy of **Clodinafop-propargyl** Tank-Mixes on Broadleaf Weeds

| Broadleaf Partner | Application Rate (g a.i./ha) | Target Broadleaf Weed(s) | Weed Control Efficacy (%) | Crop (if specified) | Reference(s) |
|-----------------------------------|-------------------------------------|---|---------------------------|---|---|
| Metsulfuron-methyl | Clodinafop: 60, Metsulfuron: 4 | Chenopodium album, Melilotus spp., Medicago denticulata, etc. | 96.5 | Wheat | [11] |
| Clodinafop: 60, Metsulfuron: 4 | Broadleaf Weeds | 85.26 | Wheat | [12] [15] | |
| Carfentrazone-ethyl | Clodinafop: 60, Carfentrazone: 20 | Chenopodium album | Compatible | Wheat | [3] |
| Clodinafop: 60, Carfentrazone: 20 | Broadleaf Weeds | Effective | Wheat | [12] | |
| 2,4-D | Clodinafop: 64-112, 2,4-D: 975-1300 | Cardaria draba, Conringia orientalis | Effective | Wheat | [13] [14] |
| Florasulam | Clodinafop: 65, Florasulam: 5 | Galium aparine, Veronica hederifolia, Matricaria spp. | Effective | Wheat, Barley | |

Table 3: Effect of **Clodinafop-propargyl** Tank-Mixes on Wheat Grain Yield

| Broadleaf Partner | Application Rate (g a.i./ha) | Wheat Grain Yield (kg/ha) | Comparison to Weedy Check | Reference(s) |
|--|--------------------------------------|--|---------------------------|---|
| Metsulfuron-methyl | Clodinafop: 60, Metsulfuron: 4 | 4854 | Significantly higher | [12] [15] |
| Clodinafop + Metsulfuron (ready-mix): 75 | 5500 - 5770 | Significantly higher | [11] | |
| Carfentrazone-ethyl | Clodinafop: 60, Carfentrazone: 20 | At par with Clodinafop + Metsulfuron | Significantly higher | [12] |
| 2,4-D | Clodinafop: 96, 2,4-D: 975-1300 | Increased compared to 2,4-D alone | Significantly higher | [13] [14] |

Experimental Protocols

Protocol for Assessing Physical Compatibility (Jar Test)

A jar test is essential to determine the physical compatibility of a tank-mix combination before large-scale mixing.[\[7\]](#)[\[9\]](#)[\[16\]](#) Incompatibility can lead to the formation of precipitates, gels, or foams, which can clog spray equipment and result in uneven application.[\[17\]](#)

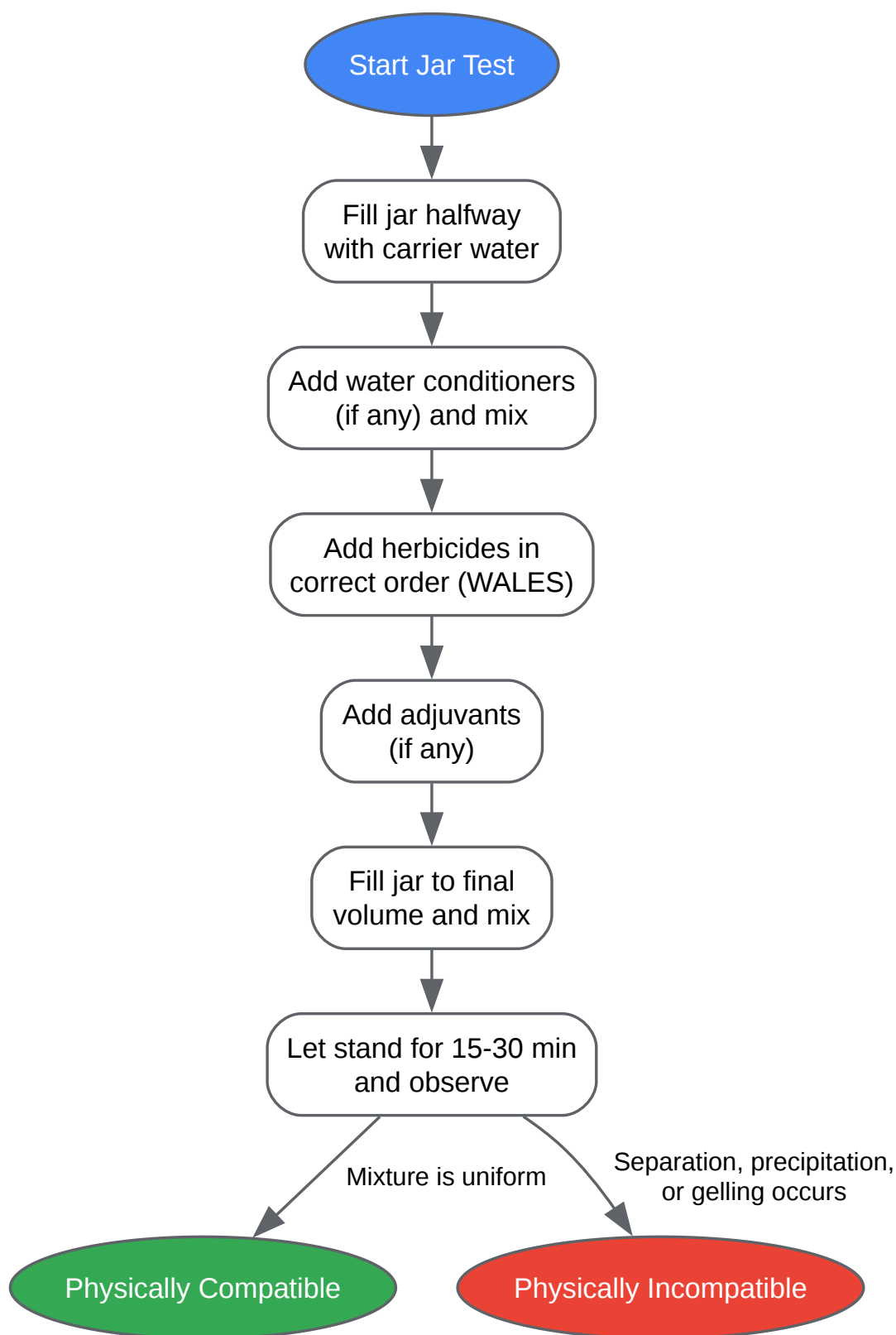
Materials:

- Clean, transparent glass or plastic jar (1-liter or 1-quart) with a lid
- Water from the source to be used for spraying
- Pipettes or measuring cylinders for accurate measurement of herbicides
- The herbicide formulations to be tested (**clodinafop-propargyl** and broadleaf herbicide)
- Any adjuvants (e.g., surfactants, oils) to be used in the tank-mix

- Personal Protective Equipment (PPE) as specified on the herbicide labels

Procedure:

- Fill the jar halfway with the water that will be used for the spray solution.[\[1\]](#)
- Add any compatibility agents or water conditioners (e.g., ammonium sulfate) if required, and mix thoroughly.
- Add the different herbicide formulations to the jar in the correct mixing order. A general rule is to follow the "WALES" or "WAMLEGS" acronym: Wettable powders and Water-dispersible Granules, Agitate, Liquid flowables and Suspensions, Emulsifiable concentrates.[\[16\]](#) Add each product one at a time and agitate the solution after each addition.[\[7\]](#)
- Add any adjuvants, such as surfactants or crop oil concentrates, last.
- Fill the rest of the jar with water to the desired final concentration, cap it, and shake vigorously.
- Let the mixture stand for 15-30 minutes and observe for any signs of incompatibility, such as separation, precipitation, clumping, or gelling.[\[7\]](#)
- If the mixture remains uniform, it is considered physically compatible. If separation occurs, shake the jar again to see if the mixture readily re-suspends. If it does not, the mixture is incompatible.



[Click to download full resolution via product page](#)

Fig. 1: Jar Test Workflow

Protocol for Greenhouse Bio-efficacy and Phytotoxicity Trials

Greenhouse trials allow for the controlled evaluation of herbicide efficacy and crop safety under standardized conditions.

Experimental Design:

- Design: Completely Randomized Design (CRD) or Randomized Complete Block Design (RCBD) with a minimum of four replications.[\[18\]](#)
- Experimental Unit: Pots or trays containing the target weed species and/or crop.
- Plant Material: Use healthy, uniform seedlings of the desired weed and crop species, grown in a suitable potting medium.
- Treatments:
 - Untreated control (no herbicide).
 - **Clodinafop-propargyl** applied alone at various rates (e.g., 0.5x, 1x, 2x the recommended rate).
 - Broadleaf herbicide applied alone at various rates.
 - Tank-mix combinations of **clodinafop-propargyl** and the broadleaf herbicide at various rates.
- Application: Apply herbicides using a calibrated cabinet sprayer to ensure uniform coverage. Record application parameters such as nozzle type, pressure, spray volume, and speed.

Data Collection:

- Phytotoxicity Assessment: Visually assess crop injury at regular intervals (e.g., 3, 7, 14, and 21 days after treatment - DAT) using a 0-100% scale (0 = no injury, 100 = complete plant death). Note any symptoms such as chlorosis, necrosis, stunting, or malformation.[\[19\]](#)

- **Weed Control Efficacy:** Visually assess weed control at the same intervals using a 0-100% scale (0 = no control, 100 = complete weed death).
- **Biomass Reduction:** At the end of the experiment (e.g., 21 or 28 DAT), harvest the above-ground biomass of both crop and weed species. Dry the plant material in an oven at a constant temperature (e.g., 70°C) until a constant weight is achieved.

Protocol for Field Bio-efficacy and Phytotoxicity Trials

Field trials are crucial for evaluating herbicide performance under real-world environmental conditions.

Experimental Design:

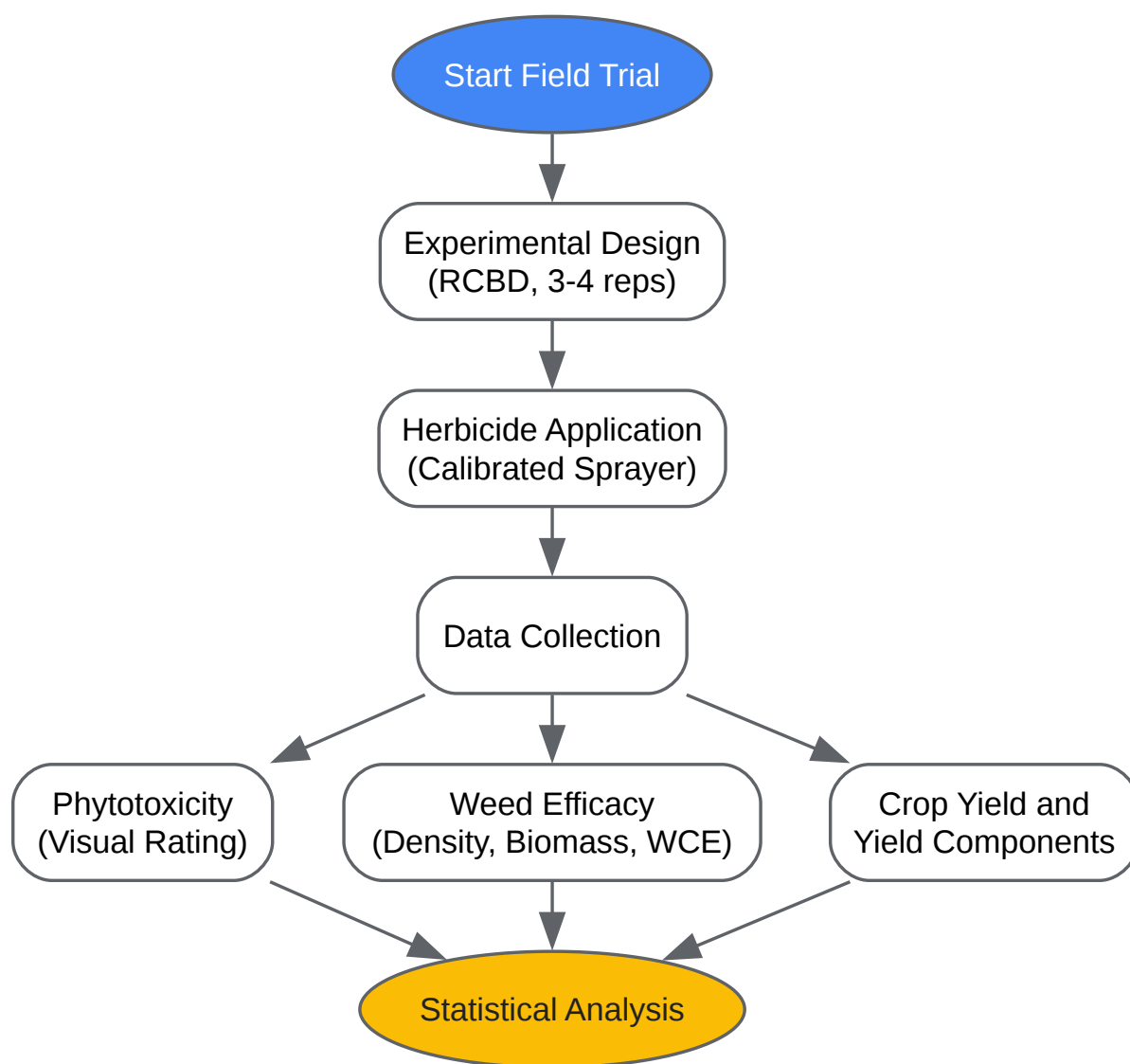
- **Design:** Randomized Complete Block Design (RCBD) with at least three or four replications is recommended to account for field variability.[\[11\]](#)
- **Plot Size:** Individual plot sizes should be adequate for representative sampling and to minimize spray drift between plots (e.g., 3m x 6m).
- **Treatments:** Similar to the greenhouse trials, include an untreated control, individual herbicides at different rates, and their tank-mix combinations.
- **Application:** Use a calibrated backpack or bicycle sprayer equipped with appropriate nozzles to deliver a uniform spray volume (e.g., 300-400 L/ha). Record all application details and environmental conditions (temperature, humidity, wind speed) at the time of spraying.

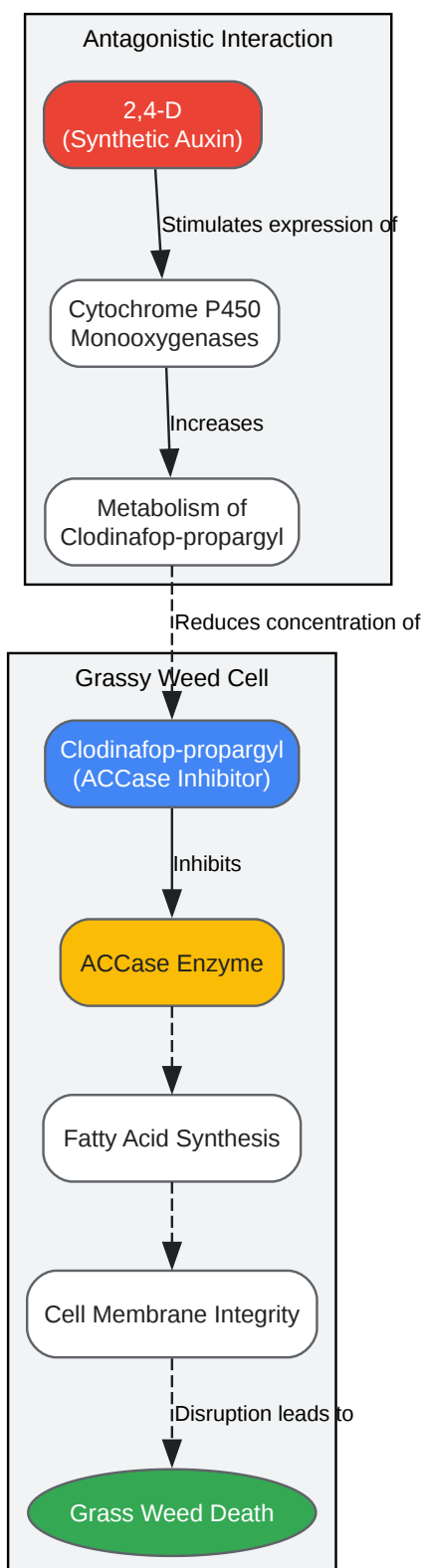
Data Collection:

- **Weed Density and Dry Weight:** At a specified time after application (e.g., 30 or 60 DAS), record weed density (number of weeds per m²) and collect weed biomass from randomly placed quadrats within each plot.[\[5\]](#) Dry the biomass to a constant weight.
- **Phytotoxicity Assessment:** Visually assess crop injury at regular intervals using the 0-100% scale.
- **Weed Control Efficiency (WCE):** Calculate WCE using the following formula: $WCE (\%) = [(Weed\ dry\ matter\ in\ control\ plot - Weed\ dry\ matter\ in\ treated\ plot) / Weed\ dry\ matter\ in\ control\ plot] \times 100$

control plot] x 100.[12]

- Crop Yield and Yield Components: At crop maturity, harvest the grain from a designated area within each plot to determine grain yield (kg/ha).[5] Yield components such as the number of effective tillers and 1000-grain weight can also be measured.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PI301/PI301: Ensuring Pesticide Compatibility in Tank Mixes [edis.ifas.ufl.edu]
- 2. mdpi.com [mdpi.com]
- 3. isws.org.in [isws.org.in]
- 4. scielo.br [scielo.br]
- 5. researchgate.net [researchgate.net]
- 6. 15.6 Herbicides that Inhibit ACCase – Principles of Weed Control [ohiostate.pressbooks.pub]
- 7. solutionsstores.com [solutionsstores.com]
- 8. researchgate.net [researchgate.net]
- 9. advancedturf.com [advancedturf.com]
- 10. gpnmag.com [gpnmag.com]
- 11. isws.org.in [isws.org.in]
- 12. thepharmajournal.com [thepharmajournal.com]
- 13. Freezing stress affects the efficacy of clodinafop-propargyl and 2,4-D plus MCPA on wild oat (*Avena ludoviciana* Durieu) and turnipweed [*Rapistrum rugosum* (L.) All.] in wheat (*Triticum aestivum* L.) | PLOS One [journals.plos.org]
- 14. Freezing stress affects the efficacy of clodinafop-propargyl and 2,4-D plus MCPA on wild oat (*Avena ludoviciana* Durieu) and turnipweed [*Rapistrum rugosum* (L.) All.] in wheat (*Triticum aestivum* L.) - PMC [pmc.ncbi.nlm.nih.gov]
- 15. agronomyjournals.com [agronomyjournals.com]
- 16. onvegetables.com [onvegetables.com]
- 17. Testing Pesticide Mixtures for Compatibility (G2350) [extensionpubs.unl.edu]
- 18. orgprints.org [orgprints.org]
- 19. greenhousegrower.com [greenhousegrower.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Tank-Mixing Clodinafop-Propargyl with Broadleaf Herbicides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b133425#tank-mixing-clodinafop-propargyl-with-broadleaf-herbicides>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com